Application Note: A Comprehensive Guide to G2 Glycan Analysis by Mass Spectrometry

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Compound of Interest

Compound Name:	*G2 Glycan*
CAS No.:	*71496-53-2*
Cat. No.:	*B1429032*

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Introduction: The Significance of G2 Glycosylation

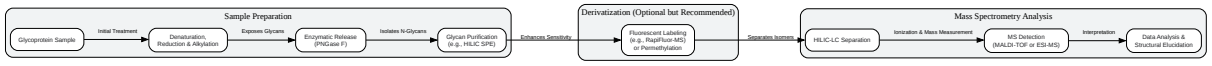
Glycosylation is a critical post-translational modification that profoundly influences the structure, function, and stability of proteins. Among the myriad of N-glycan structures, the **G2 glycan**, an asialo-, bi-antennary complex-type N-glycan, represents a key structure in many mammalian glycoproteins.[1][2] Its prevalence and biological relevance in areas such as therapeutic protein development, vaccine efficacy, and disease biomarker discovery necessitate robust and reliable analytical methods for its characterization.[3] This application note provides a detailed, field-proven protocol for the analysis of **G2 glycan**s using mass spectrometry (MS), offering insights into the rationale behind key experimental steps to ensure data integrity and reproducibility. Mass spectrometry has become an indispensable tool for glycan analysis due to its high sensitivity and ability to provide detailed structural information.[4][5]

Workflow Overview: From Glycoprotein to Glycan Profile

The comprehensive analysis of **G2 glycan**s by mass spectrometry involves a multi-step workflow, beginning with the release of N-glycans from the glycoprotein, followed by

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purification, potential derivatization, and finally, analysis by mass spectrometry. Each stage is critical for obtaining high-quality, interpretable data.



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Sources

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- 2. NA2 Glycan/G2 • QA-Bio •>90% Purity • Mass Spec Grade • No Salts [qa-bio.com]
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- 4. aspariaglycomics.com [aspariaglycomics.com]
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